

Sulfo-Cyanine5.5 Maleimide for Near-Infrared (NIR) Imaging: A Technical Guide

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Compound of Interest

Compound Name: *Sulfo-Cyanine5.5 maleimide
potassium*

Cat. No.: *B15552340*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Sulfo-Cyanine5.5 (Sulfo-Cy5.5) maleimide, a near-infrared (NIR) fluorescent dye, for its application in preclinical imaging. This document details the dye's core properties, experimental protocols for conjugation to biomolecules, and its utility in visualizing biological pathways, empowering researchers to effectively integrate this tool into their drug development and molecular imaging workflows.

Core Properties of Sulfo-Cyanine5.5 Maleimide

Sulfo-Cy5.5 is a water-soluble, far-red to NIR emitting fluorescent dye. Its key characteristics make it a valuable tool for in vivo imaging. The presence of four sulfo groups imparts high hydrophilicity, which is particularly advantageous for labeling sensitive proteins and other biopolymers that may be compromised by organic co-solvents. The maleimide functional group allows for specific and efficient covalent labeling of molecules containing free sulfhydryl (thiol) groups, such as cysteine residues in proteins and peptides.

Physicochemical and Spectroscopic Data

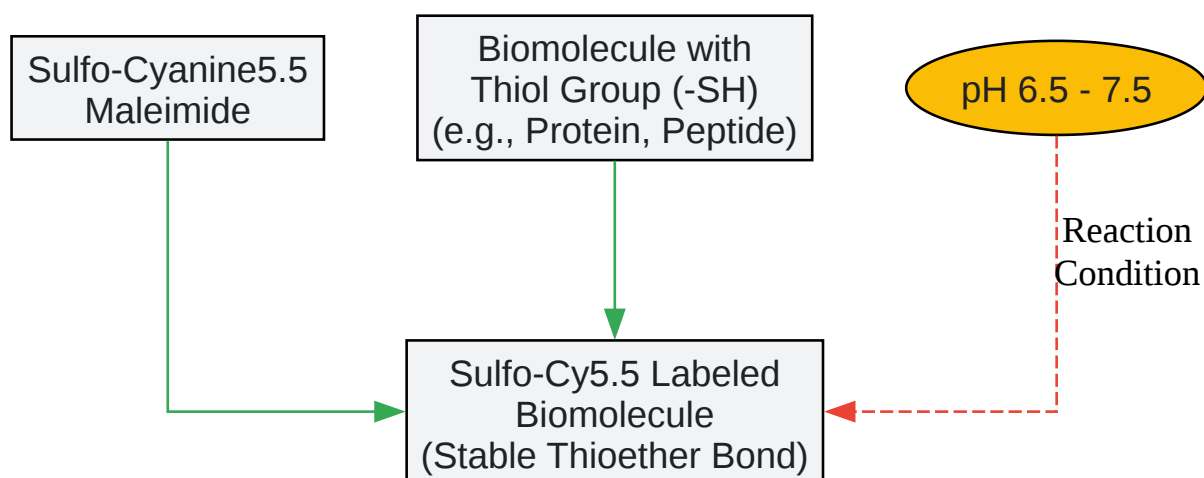
The quantitative data for Sulfo-Cyanine5.5 and comparable cyanine dyes are summarized in the tables below for easy comparison.

Property	Sulfo-Cyanine5.5	Reference(s)
Molecular Weight	~1139.43 g/mol (potassium salt)	[1]
Appearance	Dark colored solid	[1]
Solubility	Good in water, DMSO, DMF	[1]
Excitation Maximum (λ_{ex})	673 nm	[1]
Emission Maximum (λ_{em})	691 nm	[1]
Molar Extinction Coefficient (ϵ)	211,000 L·mol ⁻¹ ·cm ⁻¹	[1]
Fluorescence Quantum Yield (Φ)	0.21	[1]
Storage Conditions	-20°C in the dark, desiccated	[1]

Comparative Spectral Data of Common NIR Dyes	Excitation Max (nm)	Emission Max (nm)	Molar Extinction Coefficient (L·mol ⁻¹ ·cm ⁻¹)	Quantum Yield	Reference(s)
Sulfo-Cyanine5	646	662	271,000	0.28	
Cyanine5.5	675	694	250,000	0.23	
Indocyanine Green (ICG)	780	830	200,000	0.02	[1]
IRDye 800CW	774	789	240,000	0.06	
Alexa Fluor 680	679	702	183,000	0.36	

Thiol-Reactive Conjugation with Sulfo-Cyanine5.5 Maleimide

The conjugation of Sulfo-Cy5.5 maleimide to biomolecules is achieved through a Michael addition reaction, where the maleimide group reacts with a free sulfhydryl (thiol) group to form a stable thioether bond. This reaction is highly selective for thiols, especially within a pH range of 6.5-7.5.



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Thiol-Maleimide Conjugation Reaction

Experimental Protocol: Antibody Labeling

This protocol details the steps for conjugating Sulfo-Cyanine5.5 maleimide to an antibody.

Materials:

- Antibody (in a buffer free of amines and preservatives, e.g., PBS)
- Sulfo-Cyanine5.5 maleimide
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 0.1 M Phosphate Buffer, pH 7.2
- Reducing Agent: Tris(2-carboxyethyl)phosphine (TCEP)
- Purification Column (e.g., Sephadex G-25)

Procedure:

- Antibody Preparation:
 - Dissolve the antibody in the reaction buffer to a concentration of 2-10 mg/mL.
 - If the antibody contains disulfide bonds that need to be reduced to generate free thiols, add a 10-20 fold molar excess of TCEP to the antibody solution.
 - Incubate at room temperature for 30-60 minutes.
- Dye Preparation:
 - Allow the vial of Sulfo-Cy5.5 maleimide to warm to room temperature.
 - Prepare a 10 mM stock solution of the dye in anhydrous DMSO or DMF.
- Conjugation Reaction:

- Add the Sulfo-Cy5.5 maleimide stock solution to the reduced antibody solution. A 10-20 fold molar excess of dye to antibody is a common starting point.
- Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.
- Purification:
 - Separate the labeled antibody from unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25).
 - Collect the fractions containing the labeled antibody.
- Characterization:
 - Determine the Degree of Labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and 673 nm (for Sulfo-Cy5.5).

Experimental Protocol: Peptide and Small Molecule Labeling

This protocol outlines the general procedure for labeling thiol-containing peptides or small molecules.

Materials:

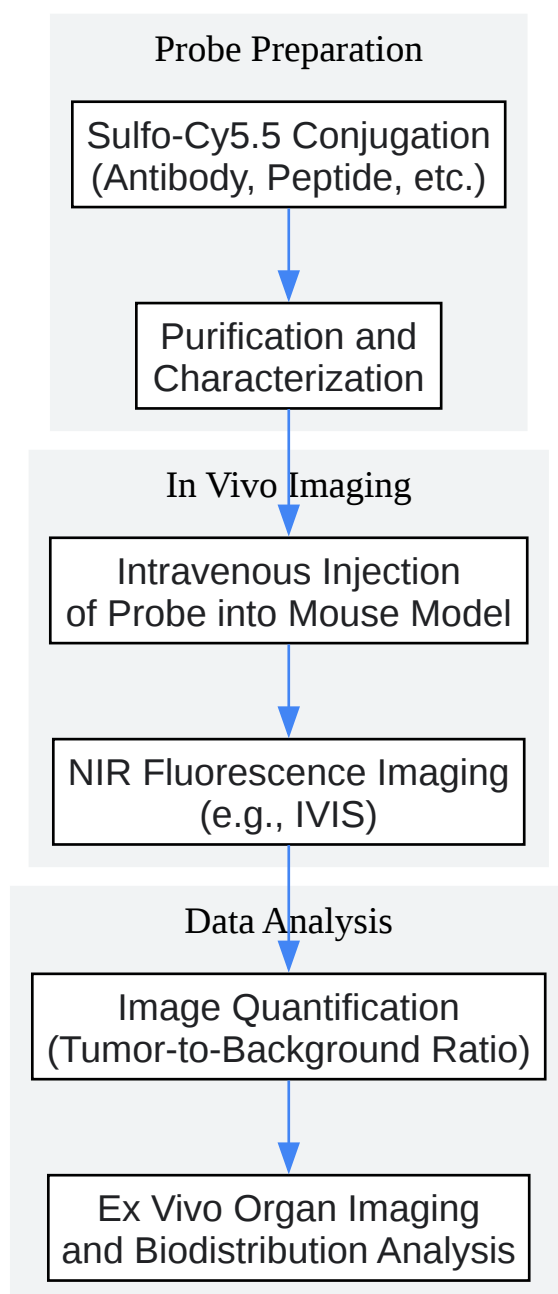
- Thiol-containing peptide or small molecule
- Sulfo-Cyanine5.5 maleimide
- Reaction Buffer: 0.1 M Phosphate Buffer, pH 7.0-7.5, degassed
- Anhydrous DMSO or DMF
- Purification system (e.g., HPLC)

Procedure:

- Peptide/Small Molecule Preparation:
 - Dissolve the thiol-containing molecule in the degassed reaction buffer. For molecules with limited aqueous solubility, a co-solvent like DMSO or DMF may be required.
- Dye Preparation:
 - Prepare a 10 mM stock solution of Sulfo-Cy5.5 maleimide in anhydrous DMSO or DMF.
- Conjugation Reaction:
 - Add the dye stock solution to the peptide or small molecule solution. The optimal molar ratio of dye to the molecule should be determined empirically, but a 1.1 to 5-fold molar excess of the dye is a typical starting range.
 - Incubate the reaction at room temperature for 1-2 hours or at 4°C overnight, protected from light.
- Purification:
 - Purify the labeled product using reverse-phase high-performance liquid chromatography (RP-HPLC) to separate the conjugate from unreacted starting materials.

In Vivo Near-Infrared (NIR) Imaging Applications

Sulfo-Cy5.5 labeled biomolecules are extensively used for in vivo NIR imaging due to the reduced tissue autofluorescence and deeper tissue penetration of light in the NIR window (700-900 nm). This enables sensitive detection of targeted probes in small animal models.



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General Workflow for In Vivo NIR Imaging

Experimental Protocol: In Vivo Tumor Imaging in a Mouse Model

This protocol describes a general procedure for in vivo imaging of a tumor-bearing mouse using a Sulfo-Cy5.5 labeled targeting molecule.

Materials:

- Sulfo-Cy5.5 labeled targeting probe (e.g., antibody or peptide)
- Tumor-bearing mouse model (e.g., subcutaneous xenograft)
- In vivo imaging system equipped for NIR fluorescence
- Anesthesia (e.g., isoflurane)
- Sterile PBS

Procedure:

- Probe Administration:
 - Dilute the Sulfo-Cy5.5 labeled probe to the desired concentration in sterile PBS. A typical dose for a labeled antibody is 50-100 µg per mouse.
 - Administer the probe via intravenous (tail vein) injection.
- In Vivo Imaging:
 - Anesthetize the mouse and place it in the imaging chamber.
 - Acquire fluorescence images at various time points post-injection (e.g., 1, 4, 24, 48, and 72 hours) to determine the optimal imaging window for tumor accumulation and background clearance.
 - Use appropriate excitation and emission filters for Sulfo-Cy5.5 (e.g., excitation ~675 nm, emission ~720 nm).
- Ex Vivo Biodistribution (Optional):
 - At the final time point, euthanize the mouse.
 - Dissect the tumor and major organs (liver, kidneys, spleen, lungs, heart).

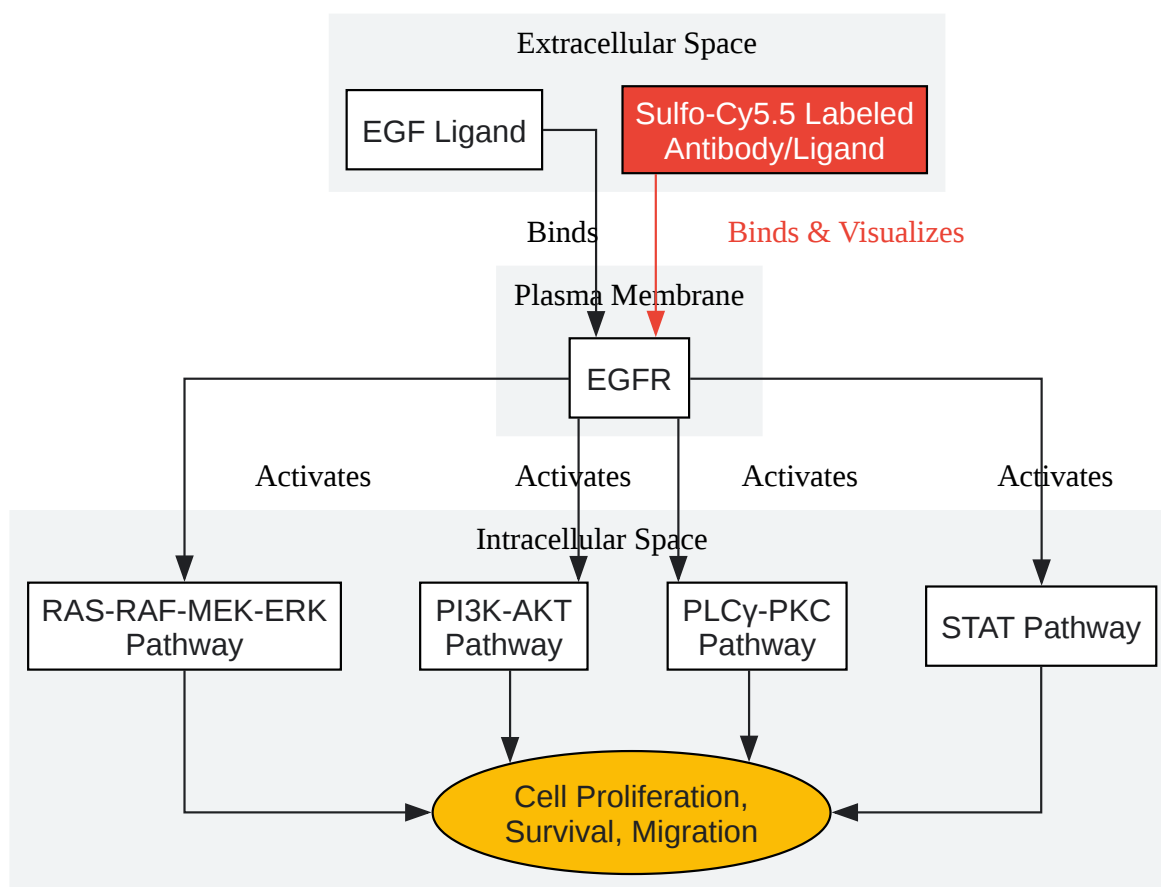
- Image the excised tumor and organs to confirm the in vivo findings and quantify probe distribution.

Application in Signaling Pathway Visualization

Sulfo-Cy5.5 labeled probes are instrumental in visualizing and quantifying the expression and localization of key players in cellular signaling pathways, such as growth factor receptors and integrins, which are often dysregulated in diseases like cancer.

EGFR Signaling Pathway

The Epidermal Growth Factor Receptor (EGFR) is a transmembrane receptor tyrosine kinase that, upon ligand binding, initiates a cascade of downstream signaling events regulating cell proliferation, survival, and migration. Overexpression of EGFR is a hallmark of many cancers. Antibodies or ligands targeting EGFR can be labeled with Sulfo-Cy5.5 to non-invasively image tumors expressing this receptor.

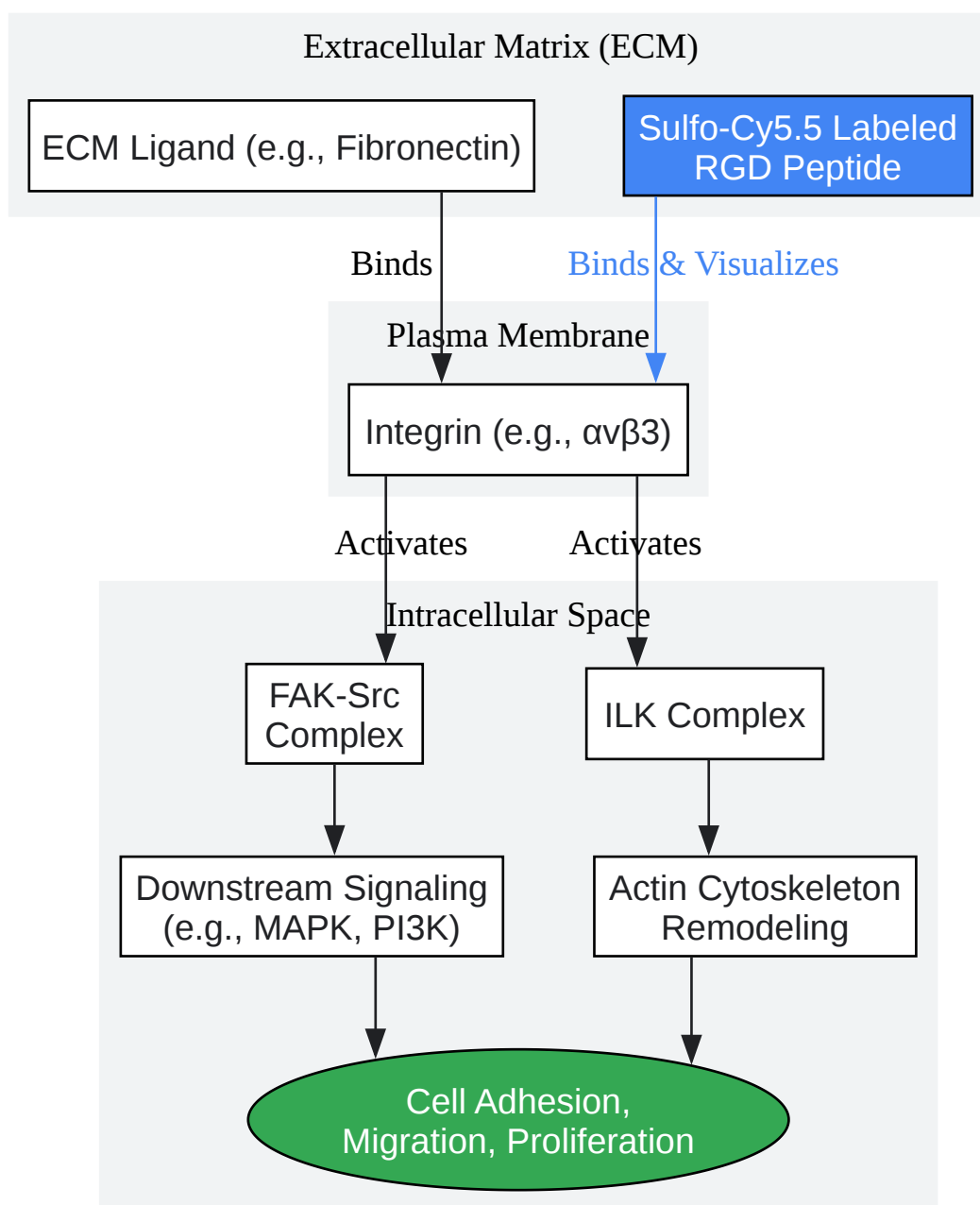


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EGFR Signaling Pathway Visualization

Integrin Signaling Pathway

Integrins are heterodimeric cell surface receptors that mediate cell-matrix and cell-cell adhesion. They play a crucial role in tumor angiogenesis, invasion, and metastasis. Peptides containing the Arg-Gly-Asp (RGD) sequence are known to bind to certain integrins, such as $\alpha_v\beta_3$, which is highly expressed on angiogenic endothelial cells and some tumor cells. RGD peptides labeled with Sulfo-Cy5.5 can be used to image and quantify integrin expression in vivo.



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Integrin Signaling Pathway Visualization

Conclusion

Sulfo-Cyanine5.5 maleimide is a versatile and powerful tool for near-infrared imaging in preclinical research. Its favorable physicochemical properties, coupled with the specificity of maleimide-thiol chemistry, enable the robust labeling of a wide range of biomolecules. The

resulting fluorescent probes facilitate sensitive in vivo imaging, allowing for the visualization and quantification of biological targets and the elucidation of complex signaling pathways. This technical guide provides a foundational understanding and practical protocols to aid researchers in harnessing the full potential of Sulfo-Cy5.5 maleimide in their scientific endeavors.

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References

- 1. A comprehensive pathway map of epidermal growth factor receptor signaling - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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